

# Essential Safety and Operational Guide for 2,5-Dichlorotoluene

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## Compound of Interest

Compound Name: 2,5-Dichlorotoluene

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This guide provides critical safety and logistical information for the handling and disposal of **2,5-Dichlorotoluene** in a laboratory setting. Adherence to these procedures is essential for ensuring the safety of researchers and minimizing environmental impact.

## Chemical Identifier and Physical Properties

Property	Value	Reference
Molecular Formula	C7H6Cl2	[1][2][3]
Molecular Weight	161.03 g/mol	[1][2][4]
CAS Number	19398-61-9	[1][4][5]
Appearance	Colorless to light yellow liquid	[3][6]
Odor	Odorless to a distinctive odor	[3][6]
Boiling Point	197 - 200 °C / 386.6 - 392 °F @ 760 mmHg	[6]
Melting Point	4 - 5 °C / 39.2 - 41 °F	[6]
Flash Point	79 °C / 174.2 °F	[6]
Density	1.250 g/cm³	[6]
Vapor Density	5.6	[6][7]

## Hazard Identification and Personal Protective Equipment (PPE)

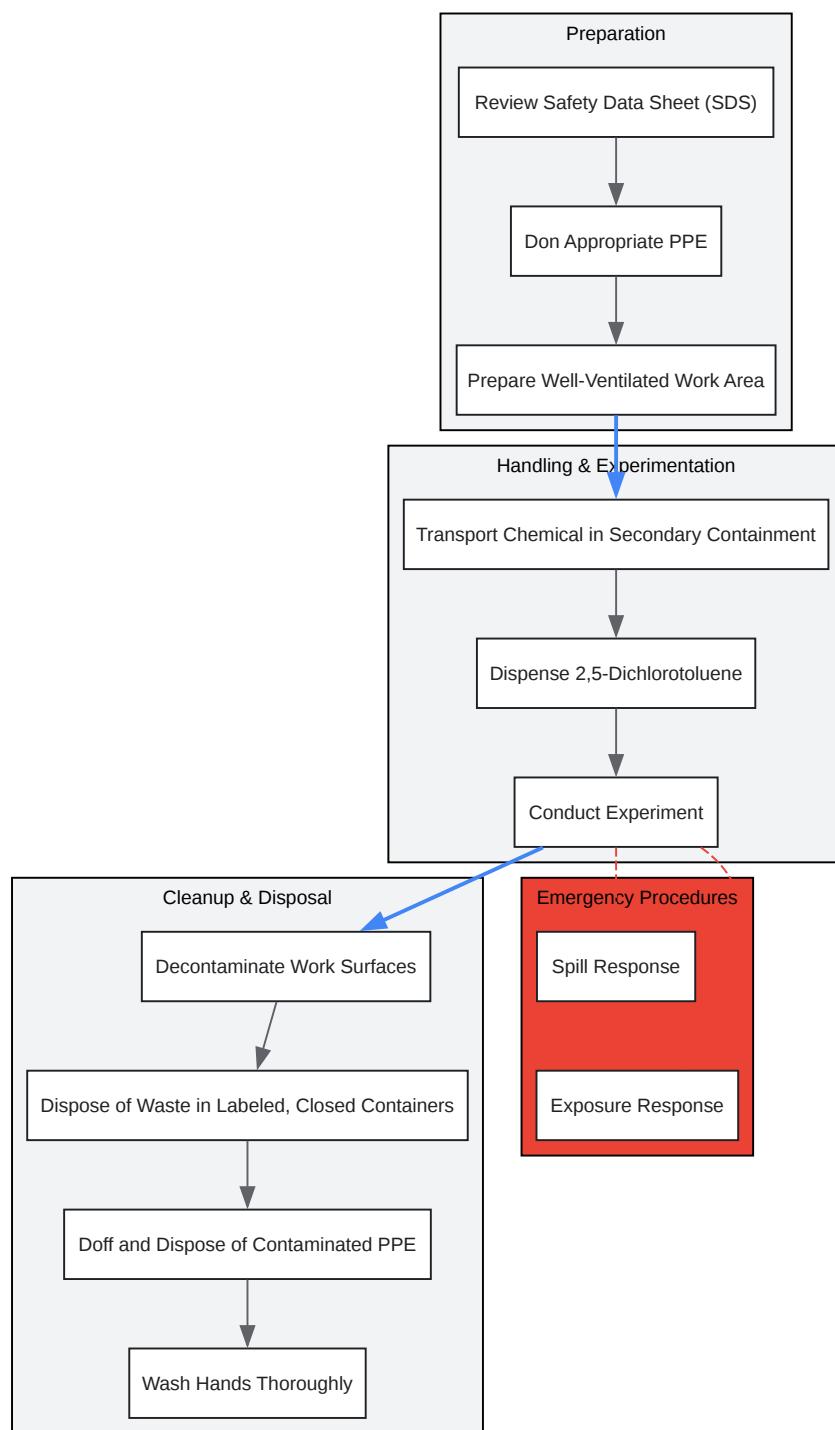
**2,5-Dichlorotoluene** is a hazardous substance that can cause skin, eye, and respiratory irritation.<sup>[3][4]</sup> It is harmful if inhaled.<sup>[1][2]</sup> Appropriate personal protective equipment must be worn at all times when handling this chemical.

Hazard	GHS Classification	Recommended PPE
Acute Toxicity, Inhalation	Category 4	NIOSH-approved respirator (e.g., type P95 or ABEK-P2 for higher-level protection) <sup>[1]</sup>
Skin Irritation	Category 2	Impervious clothing and permeation-resistant gloves (inspect before use) <sup>[1][8]</sup>
Eye Irritation	Category 2	Safety glasses with side-shields or chemical safety goggles conforming to EN166 or OSHA standards <sup>[1][7]</sup>
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	Use in a well-ventilated area or outdoors <sup>[1][6]</sup>

Experimental Workflow for Handling **2,5-Dichlorotoluene**

The following diagram outlines the standard operating procedure for the safe handling of **2,5-Dichlorotoluene** from receipt to disposal.

## Safe Handling Workflow for 2,5-Dichlorotoluene

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Caption: Workflow for the safe handling of **2,5-Dichlorotoluene**.

## Detailed Protocols

### 1. Pre-Experiment Preparation:

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **2,5-Dichlorotoluene**.[\[1\]](#)
- Personal Protective Equipment (PPE): Don the appropriate PPE as specified in the table above. Gloves must be inspected for integrity before use.[\[1\]](#)
- Ventilation: Ensure work is conducted in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)[\[6\]](#)

### 2. Handling and Use:

- Avoid Inhalation and Contact: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[6\]](#)  
Prevent contact with skin and eyes.[\[1\]](#)
- Grounding: Take precautionary measures against static discharges, as vapors may form explosive mixtures with air.
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.[\[6\]](#)[\[7\]](#)

### 3. Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[6\]](#)
- Conditions to Avoid: Keep away from open flames, hot surfaces, and sources of ignition.[\[6\]](#)[\[7\]](#)

### 4. First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[ <a href="#">1</a> ]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[ <a href="#">1</a> ]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.[ <a href="#">1</a> ][ <a href="#">6</a> ]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[ <a href="#">1</a> ]

## 5. Spill and Disposal Plan:

- Spill Containment: In case of a spill, remove all sources of ignition.[[6](#)] Absorb the spill with inert material (e.g., sand, silica gel, universal binder) and collect for disposal.[[6](#)] Do not let the chemical enter the drains.[[1](#)]
- Waste Disposal: Dispose of contents and container to an approved waste disposal plant.[[6](#)] Contact a licensed professional waste disposal service.[[1](#)] Contaminated packaging should be disposed of as an unused product.[[1](#)]

This guide is intended to provide essential information for trained laboratory personnel. Always refer to the specific Safety Data Sheet for the most detailed and up-to-date information.

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